

Application Notes and Protocol for the Oximation of 2'-Hydroxypropiophenone

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Compound of Interest

Compound Name: *1-(2-Hydroxyphenyl)propan-1-one oxime*

CAS No.: 18265-75-3

Cat. No.: B1144317

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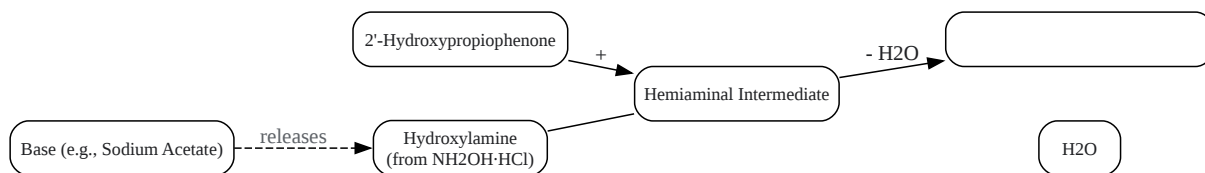
For Researchers, Scientists, and Drug Development Professionals

Introduction

The oximation of ketones is a fundamental transformation in organic synthesis, yielding oximes that are versatile intermediates in the production of various nitrogen-containing compounds, including amides (via Beckmann rearrangement), nitriles, and bioactive heterocyclic scaffolds. 2'-Hydroxypropiophenone is a valuable building block in medicinal chemistry and materials science.^[1] Its oximation provides access to 2'-hydroxypropiophenone oxime, a precursor for further functionalization and molecular elaboration. This document provides a detailed protocol for the oximation of 2'-hydroxypropiophenone, adapted from a reliable, peer-reviewed procedure for a similar substrate, acetophenone.^[2]

Chemical Reaction Pathway

The reaction proceeds via the nucleophilic addition of hydroxylamine to the carbonyl group of 2'-hydroxypropiophenone, followed by dehydration to form the corresponding oxime.



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Caption: Chemical reaction pathway for the oximation of 2'-hydroxypropiophenone.

Experimental Protocol

This protocol is adapted from a verified procedure for the oximation of acetophenone and is expected to yield the desired 2'-hydroxypropiophenone oxime.[2] Researchers should perform a small-scale trial to optimize conditions if necessary.

Materials:

- 2'-Hydroxypropiophenone (C₉H₁₀O₂)
- Hydroxylamine hydrochloride (NH₂OH·HCl)
- Anhydrous sodium acetate (CH₃COONa)
- Anhydrous methanol (CH₃OH)
- Ethyl acetate (CH₃COOCH₂CH₃)
- Water (H₂O)
- Anhydrous magnesium sulfate (MgSO₄)

Equipment:

- Round-bottomed flask
- Magnetic stirrer and stir bar

- Condenser
- Heating mantle or oil bath
- Separatory funnel
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- **Reaction Setup:** In a round-bottomed flask equipped with a magnetic stir bar, combine hydroxylamine hydrochloride (1.5 equivalents) and anhydrous sodium acetate (2.3 equivalents).
- **Addition of Reactants:** To this mixture, add a solution of 2'-hydroxypropiophenone (1.0 equivalent) dissolved in anhydrous methanol.
- **Reaction Conditions:** Attach a condenser to the flask and heat the mixture to reflux (approximately 80°C) with vigorous stirring. The reaction progress can be monitored by Thin Layer Chromatography (TLC). A typical reaction time is 3-4 hours.[\[2\]](#)
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Add water to the flask to dissolve the inorganic salts.
- **Extraction:** Transfer the mixture to a separatory funnel. Extract the aqueous layer with ethyl acetate (3 x volume of methanol used).
- **Drying and Concentration:** Combine the organic layers and dry over anhydrous magnesium sulfate. Filter the drying agent and concentrate the filtrate using a rotary evaporator to yield the crude product.
- **Purification:** The crude 2'-hydroxypropiophenone oxime can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water or ethyl acetate/hexane) or by column chromatography on silica gel.

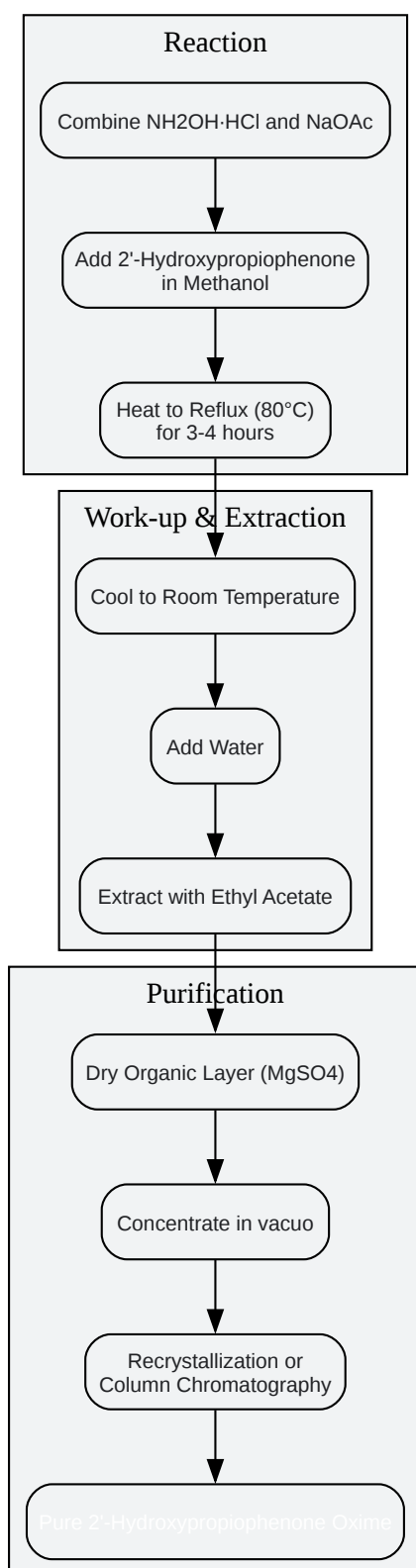
Data Presentation

The following table summarizes the key reactants and expected outcomes. Note that the yield and purity are estimates based on similar reactions and should be determined experimentally.

Compound	Molecular Formula	Molar Mass (g/mol)	Equivalents	Purity	Expected Yield
2'-Hydroxypropionophenone	C ₉ H ₁₀ O ₂	150.17	1.0	>97%	-
Hydroxylamine Hydrochloride	NH ₂ OH·HCl	69.49	1.5	>98%	-
Anhydrous Sodium Acetate	CH ₃ COONa	82.03	2.3	>99%	-
2'-Hydroxypropionophenone Oxime	C ₉ H ₁₁ NO ₂	165.19	-	>95%	85-95%

Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of 2'-hydroxypropionophenone oxime.



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Caption: Workflow for the synthesis and purification of 2'-hydroxypropiophenone oxime.

Safety Precautions

- Handle all chemicals in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety glasses, gloves, and a lab coat.
- Hydroxylamine and its salts can be corrosive and potentially unstable under certain conditions. Avoid excessive heating and ensure proper quenching of any unreacted material.
- 2'-Hydroxypropiophenone may cause skin and eye irritation.[3]

This protocol provides a comprehensive guide for the synthesis of 2'-hydroxypropiophenone oxime. For further characterization, techniques such as Nuclear Magnetic Resonance (NMR) spectroscopy, Infrared (IR) spectroscopy, and Mass Spectrometry (MS) are recommended to confirm the structure and purity of the final product.

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